

Technical Support Center: Cellular Uptake and Localization Experiments

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Compound of Interest

Compound Name: *photoCORM-2*

Cat. No.: *B12417243*

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers encountering common issues in cellular uptake and localization experiments.

FAQs & Troubleshooting Guides

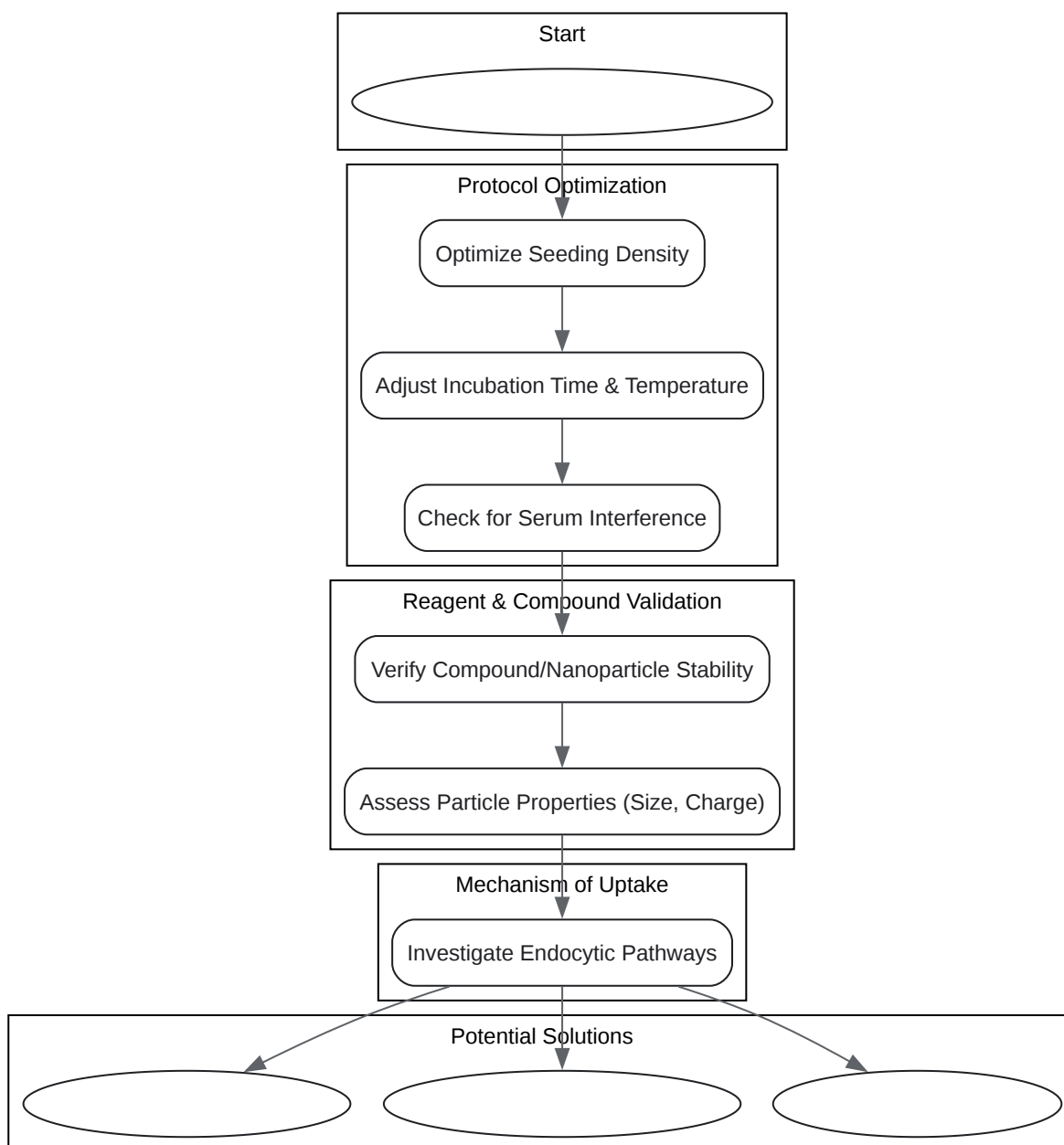
I. Poor Cellular Uptake

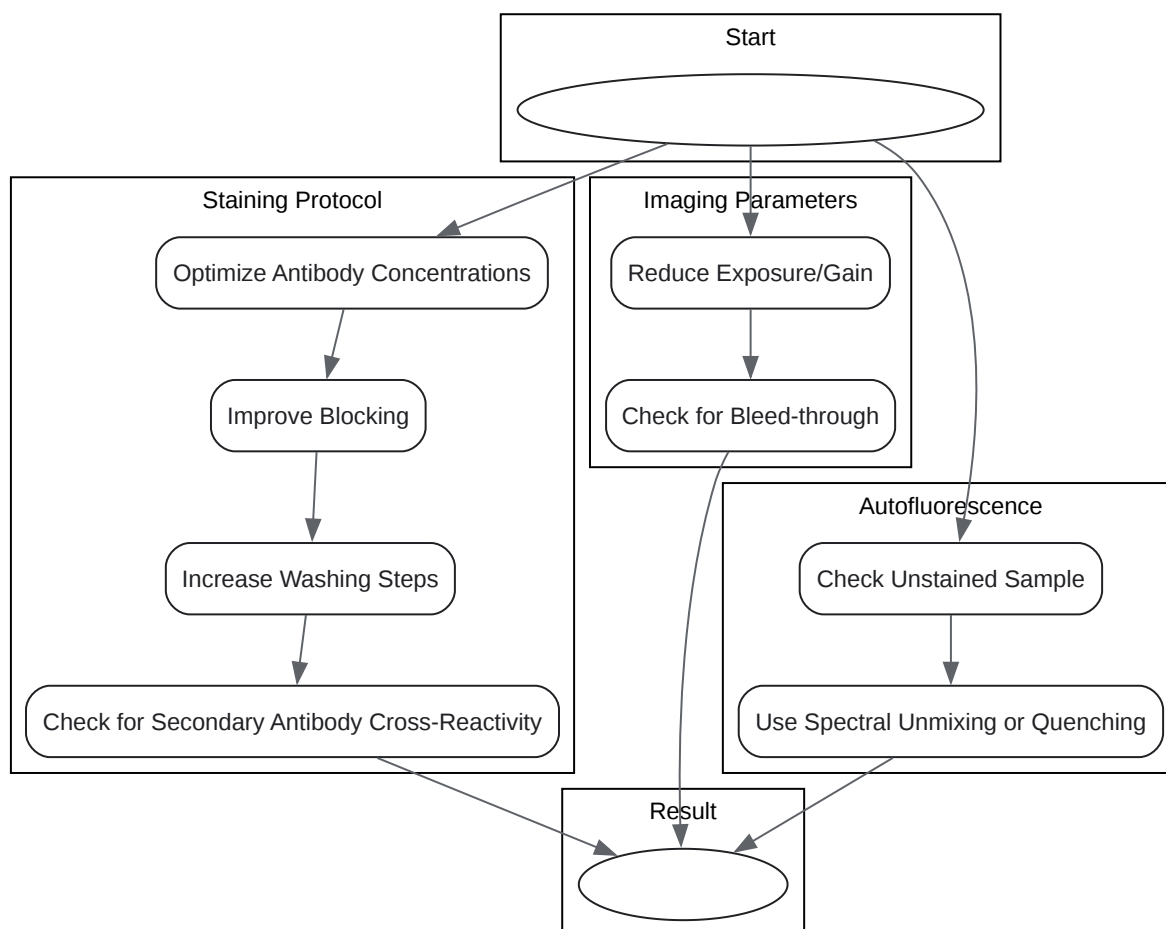
Question: My compound/nanoparticle shows very low intracellular signal. What are the potential causes and how can I improve uptake?

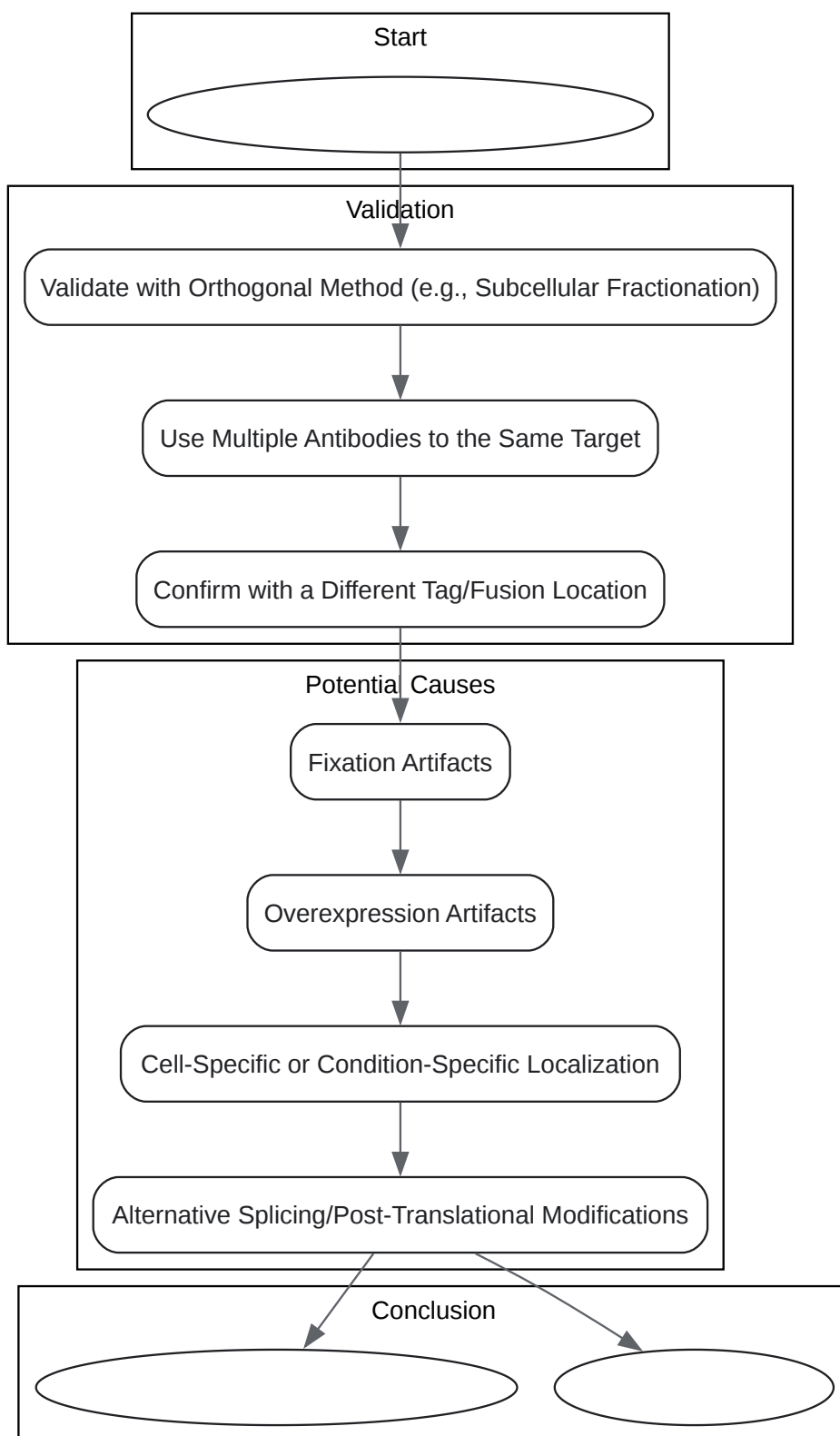
Answer:

Low cellular uptake is a frequent challenge. The underlying reasons can be multifaceted, spanning from suboptimal experimental conditions to the intrinsic properties of your compound or nanoparticle. A systematic approach to troubleshooting is crucial for identifying and resolving the issue.

Troubleshooting Workflow for Poor Cellular Uptake







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